

Unraveling the Identity of Src-Family Kinase Inhibitor AH13: A Technical Note

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Compound of Interest

Compound Name: AH13

Cat. No.: B15593585

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A comprehensive search for the Src-family kinase inhibitor designated as **AH13** has revealed that this identifier does not correspond to a recognized, specific chemical entity within publicly available scientific literature and chemical databases. While the "**AH13**" designation appears in various biological research contexts, it is not consistently associated with a singular, defined Src-family kinase inhibitor.

Initial investigations into the chemical structure and biological activity of a Src-family kinase inhibitor referred to as "**AH13**" have been inconclusive. Searches across multiple chemical and biological databases did not yield a specific molecule with this name that is characterized as an inhibitor of Src-family kinases. The designation "**AH13**" has been found in association with other biological materials, including a rat sarcoma cell line and a strain of the fungus *Aspergillus nidulans*, but not with a specific kinase inhibitor.

One commercially available compound labeled "**AH13**" is described as a bi-phenylethychromone isolated from agarwood; however, there is no accompanying data to suggest its activity as a Src-family kinase inhibitor. Another compound, LFM-A13, was identified as a kinase inhibitor, but it primarily targets Bruton's tyrosine kinase (BTK), a distinct class of enzymes from the Src-family kinases.

The absence of a defined chemical structure for a Src-family kinase inhibitor "**AH13**" precludes the compilation of a detailed technical guide as requested. Key information such as quantitative inhibitory data (e.g., IC50 values), detailed experimental protocols for its characterization, and

its specific effects on signaling pathways cannot be provided without a clear identification of the molecule in question.

Therefore, to proceed with the creation of an in-depth technical whitepaper, it is imperative to first unambiguously identify the chemical structure of the Src-family kinase inhibitor referred to as "**AH13**". Researchers, scientists, and drug development professionals seeking information on this topic are encouraged to provide a more specific identifier, such as a full chemical name, a Chemical Abstracts Service (CAS) registry number, or a reference to a peer-reviewed publication that describes the synthesis and biological evaluation of this specific compound.

Without this fundamental information, a comprehensive and accurate technical guide on the Src-family kinase inhibitor "**AH13**" cannot be constructed. Further investigation is contingent on the provision of more precise details that can lead to the unequivocal identification of this molecule.

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